

Personal protective equipment for handling Cinnamyl acetate-13C2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cinnamyl acetate-13C2

Cat. No.: B15137645

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Essential Safety and Handling Guide for Cinnamyl Acetate-13C2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Cinnamyl acetate-13C2** in a laboratory setting. The safety information is based on the properties of Cinnamyl acetate, as the isotopic labeling with Carbon-13 is not expected to alter its chemical hazards.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₁ H ₁₂ O ₂ [1][2]
Molecular Weight	176.21 g/mol [1][2]
Appearance	Colorless to pale yellow liquid[1][3]
Odor	Sweet, floral, balsamic odor[4]
Boiling Point	260 - 265 °C (500 - 509 °F)[1][4][5][6]
Flash Point	118 °C (244.4 °F)[3][7]
Density	~1.05 g/mL[1][3][4]
Solubility in Water	212.3 mg/L[4]
Storage Temperature	Room temperature or 2-8°C[1][6]

Personal Protective Equipment (PPE)

To ensure safety when handling **Cinnamyl acetate-13C2**, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield may be necessary for certain procedures.[8]
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn to prevent skin exposure.[9] Always inspect gloves before use and use proper glove removal technique.[10]
 - Body Protection: Wear a laboratory coat or other appropriate protective clothing to prevent skin contact.[7][8]
- Respiratory Protection: Use in a well-ventilated area.[7] If ventilation is insufficient or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[7][10]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area is clean and well-ventilated.[\[7\]](#)
 - Confirm that an eyewash station and safety shower are readily accessible.[\[7\]](#)
 - Assemble all necessary PPE and have it readily available.
- Handling:
 - Avoid contact with eyes, skin, and clothing.[\[7\]](#)
 - Do not breathe vapor, mist, or gas.[\[7\]](#)
 - Keep the container tightly closed when not in use.[\[7\]](#)
 - Wash hands thoroughly after handling the substance.[\[7\]](#)[\[9\]](#)
- Storage:
 - Store in a tightly closed container.[\[7\]](#)
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances.[\[7\]](#)
 - Avoid sources of ignition.[\[9\]](#)

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.[\[7\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[7\]](#)

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention.[\[7\]](#)

Spill and Disposal Plan

Spill Cleanup Protocol:

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Contain: Use an inert absorbent material like vermiculite, sand, or earth to absorb the spill.[\[7\]](#)
- Collect: Sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.[\[7\]](#)
- Clean: Clean the spill area thoroughly.

Disposal Plan:

- Dispose of waste material in accordance with local, regional, national, and international regulations.[\[9\]](#)
- Do not allow the product to enter drains or waterways.[\[11\]](#)[\[12\]](#)
- Contaminated packaging should be disposed of as the unused product.[\[12\]](#)

Workflow for Handling Cinnamyl Acetate-13C2

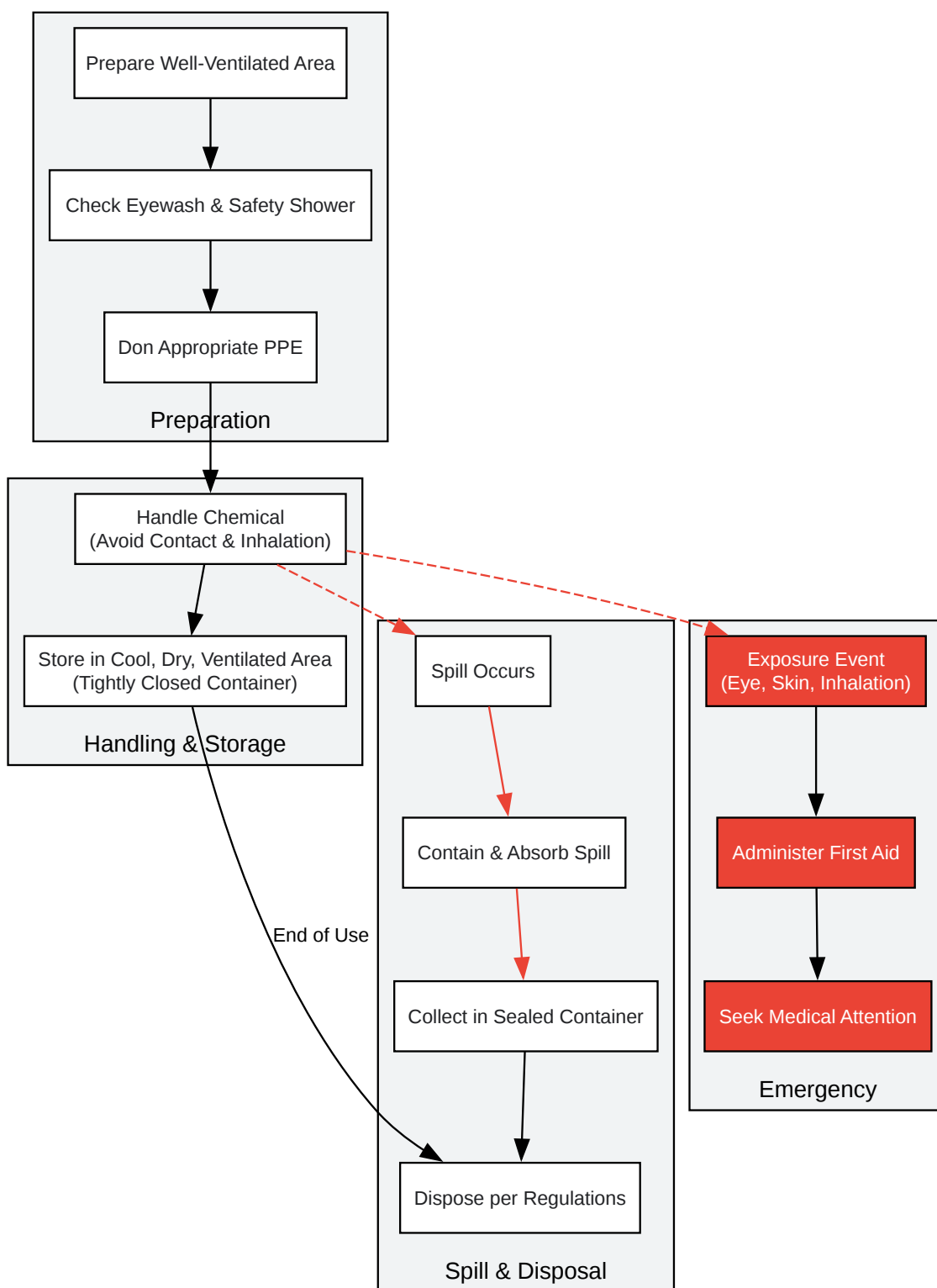


Figure 1: Cinnamyl Acetate-13C2 Handling Workflow

[Click to download full resolution via product page](#)Figure 1: **Cinnamyl Acetate-13C2** Handling Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling Cinnamyl acetate-13C₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137645#personal-protective-equipment-for-handling-cinnamyl-acetate-13c2]

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